

Introduction to 3-Methylpentane-1,5-diamine and its Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylpentane-1,5-diamine

Cat. No.: B045922

[Get Quote](#)

It is important to distinguish between two primary isomers that are often discussed in this chemical space:

- **3-Methylpentane-1,5-diamine** (CAS RN: 123952-70-5): This specific isomer is listed by a select number of chemical suppliers.
- **2-Methylpentane-1,5-diamine** (CAS RN: 15520-10-2): Also known as 2-methylpentamethylenediamine (MPMD), this isomer is more widely available commercially, notably under the trade name Dytex® A, manufactured by INVISTA.^{[1][2][3]}

Due to the differences in commercial availability, this guide provides information on suppliers for both isomers to ensure comprehensive sourcing options.

Commercial Suppliers of 3-Methylpentane-1,5-diamine

The following table summarizes the commercial suppliers for **3-methylpentane-1,5-diamine** (CAS RN: 123952-70-5).

Supplier	Chemical Name Provided	CAS Number	Notes
Sigma-Aldrich (Merck)	3-methylpentane-1,5-diamine	123952-70-5	A leading supplier for research and development quantities.
LEAPChem	1,5-Diamino-3-methylpentane[4]	123952-70-5	A specialized supplier of fine chemicals for research and manufacturing.[4]

Commercial Suppliers of 2-Methylpentane-1,5-diamine (Dytek® A)

The isomer 2-methylpentane-1,5-diamine (CAS RN: 15520-10-2) is more broadly available. The following table details its suppliers.

Supplier	Chemical Name Provided	CAS Number	Notes
INVISTA	Dytek® A / 2-Methylpentamethylenediamine (MPMD)[1][2][3]	15520-10-2	Primary manufacturer of Dytek® A, used in various applications including polyamides and epoxy curing agents.[5][6]
Sigma-Aldrich (Merck)	1,5-Diamino-2-methylpentane	15520-10-2	Offers this isomer for research and development purposes.
Tokyo Chemical Industry (TCI)	2-Methyl-1,5-diaminopentane	15520-10-2	A global supplier of laboratory chemicals.
Molport	2-methylpentane-1,5-diamine[7]	15520-10-2	An online marketplace for screening compounds and building blocks.
Dayang Chem (Hangzhou) Co.,Ltd.	2-methylpentane-1,5-diamine[8]	15520-10-2	A manufacturer and supplier based in China.

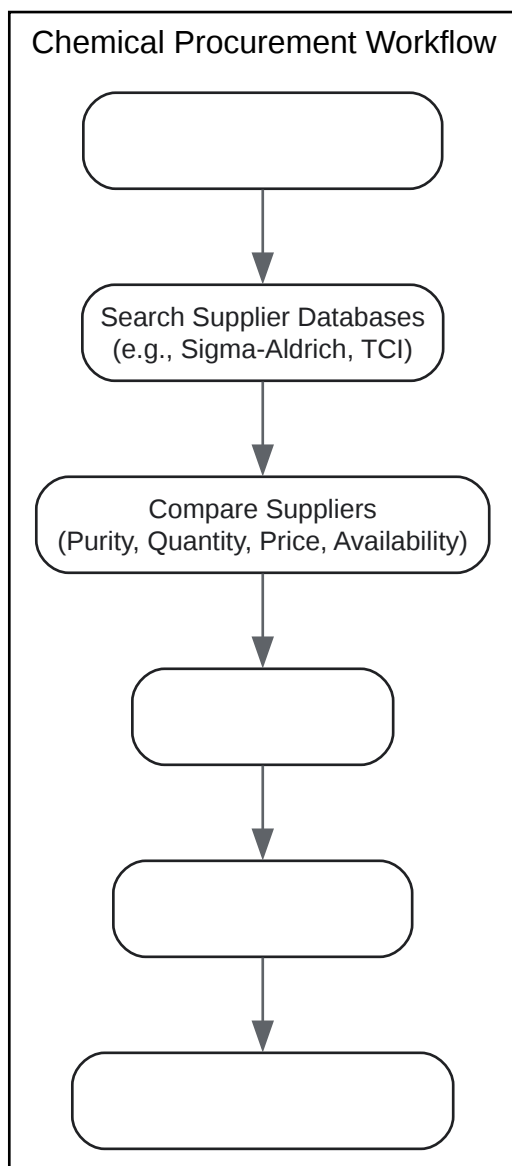
Note on Experimental Protocols and Further Data

The user's request for detailed experimental protocols and signaling pathways is beyond the scope of this guide, which focuses on the commercial sourcing of **3-methylpentane-1,5-diamine** and its isomers. Such information is highly specific to the application and would require a dedicated literature review for a particular use case. Researchers are encouraged to consult scientific databases and peer-reviewed literature for protocols relevant to their work.

Logical Workflow for Chemical Procurement

For researchers and drug development professionals, the process of procuring a specific chemical like **3-methylpentane-1,5-diamine** involves several key steps. The following diagram

illustrates a typical workflow.



[Click to download full resolution via product page](#)

A simplified workflow for procuring research chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ulprospector.com [ulprospector.com]
- 2. Dytek - A - INVISTA - 15520-10-2 - Amines - Knowde [knowde.com]
- 3. Dytek® A | 2-Methylpentamethylenediamine (MPMD) - Dytek [dytek.invista.com]
- 4. echemi.com [echemi.com]
- 5. specialchem.com [specialchem.com]
- 6. Dytek® A Amine - INVISTA [chemicalonline.com]
- 7. 2-methylpentane-1,5-diamine | 15520-10-2 | Buy Now [molport.com]
- 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [Introduction to 3-Methylpentane-1,5-diamine and its Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045922#commercial-suppliers-of-3-methylpentane-1-5-diamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com